

# LASSBio-1135: A Technical Overview of In Vitro Preclinical Studies

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the preliminary in vitro studies of **LASSBio-1135**, an imidazo[1,2-a]pyridine derivative. The document focuses on its dual mechanism of action as a transient receptor potential vanilloid 1 (TRPV1) antagonist and an inhibitor of tumor necrosis factor-alpha (TNF- $\alpha$ ) production.

# **Core Findings and Quantitative Data**

**LASSBio-1135** has been identified as a multi-target compound with potential applications in the treatment of inflammatory and neuropathic pain.[1][2][3] Initial investigations suggested it was a weak cyclooxygenase-2 (COX-2) inhibitor; however, its significant in vivo efficacy prompted further research into its mechanism of action, revealing more potent activities.[1][4]

The following table summarizes the key quantitative data from in vitro assays:

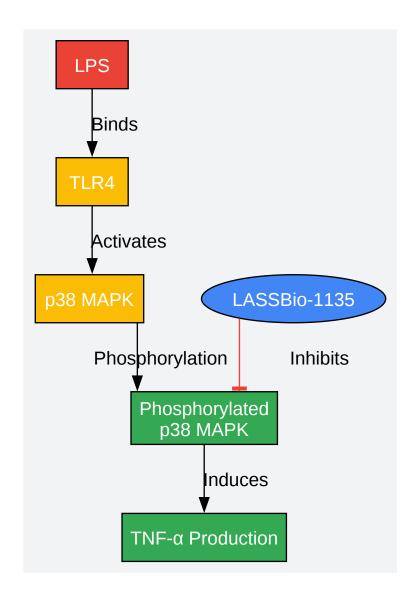


Target	Assay Type	Agonist/Sti mulus	Experiment al System	IC50	Reference
TRPV1	Capsaicin- elicited current inhibition	Capsaicin	TRPV1- expressing Xenopus oocytes	580 nM	[1][2][3]
TNF-α Production	Inhibition of TNF-α release	Lipopolysacc haride (LPS)	Murine peritoneal macrophages	546 nM / 642 nM	[1][2][3]
COX-2	Inhibition of TXB2 production	Lipopolysacc haride (LPS)	Whole blood	18.5 μΜ	[1][4]

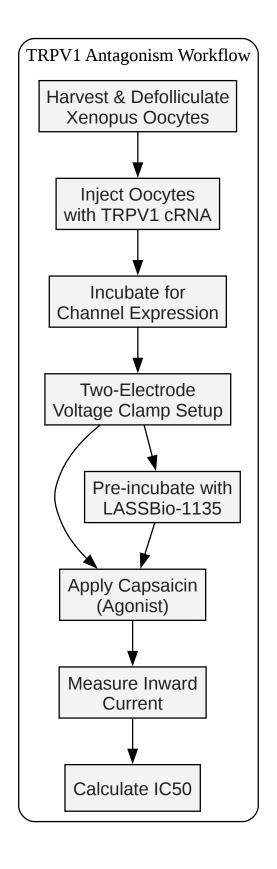
# **Signaling Pathway and Mechanism of Action**

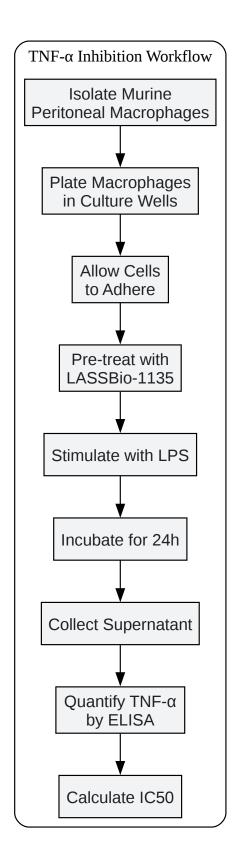
**LASSBio-1135** exerts its anti-inflammatory effects by modulating the p38 mitogen-activated protein kinase (MAPK) signaling pathway.[1][4] In response to inflammatory stimuli like LPS, p38 MAPK is phosphorylated, leading to the production of pro-inflammatory cytokines such as TNF- $\alpha$ . **LASSBio-1135** inhibits the phosphorylation of p38 MAPK, thereby reducing TNF- $\alpha$  production.[2]



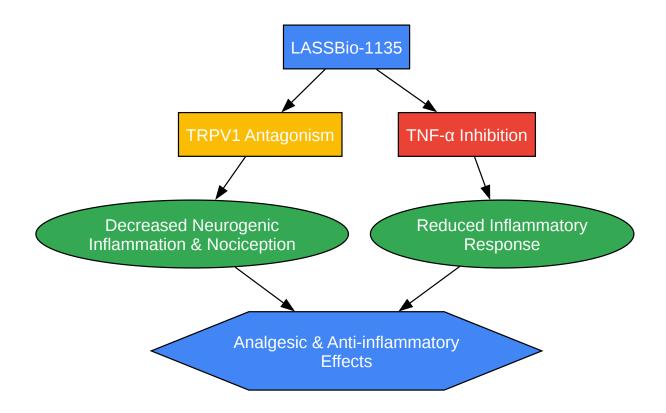












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